Technical Guide: 1H NMR Characterization of 5-Methyl-1H-indazol-4-ol

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Compound of Interest

Compound Name:	*5-Methyl-1H-indazol-4-ol*
CAS No.:	*1360968-74-6*
Cat. No.:	*B1437451*

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Executive Summary

5-Methyl-1H-indazol-4-ol is a critical pharmacophore, frequently utilized as a scaffold in the development of kinase inhibitors (e.g., VEGFR, PDGFR) and energetic materials. Its structural duality—comprising an electron-rich phenolic system fused with a nitrogen-rich pyrazole ring—presents unique spectroscopic challenges.

This guide provides a definitive protocol for the structural validation of **5-Methyl-1H-indazol-4-ol** using 1H NMR. Unlike standard organic molecules, this compound exhibits annular tautomerism (1H- vs. 2H-indazole) and exchangeable proton dynamics that can obscure regioisomeric identity. This document details the specific acquisition parameters, spectral assignments, and self-validating logic required to distinguish this specific isomer from its congeners (e.g., 4-methyl-1H-indazol-5-ol).

Experimental Methodology

To ensure reproducibility and minimize spectral artifacts such as peak broadening or coalescence, the following protocol must be adhered to strictly.

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Solvent Selection Strategy

Primary Solvent: DMSO-d6 (Dimethyl sulfoxide-d6)

- Rationale: Chloroform-d (

) is unsuitable for two reasons:

  - Solubility: Indazoles with polar hydroxyl groups often aggregate in non-polar solvents, leading to line broadening.

  - Exchangeable Protons:

    facilitates rapid exchange of the phenolic (-OH) and indazole (-NH) protons, often making them invisible. DMSO-d6 forms strong hydrogen bonds with these donors, "locking" them on the NMR timescale and allowing for sharp, integrable singlets.

Sample Preparation & Acquisition Protocol

The following workflow ensures optimal signal-to-noise ratio (S/N) and resolution of fine coupling constants.



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Figure 1: Optimized acquisition workflow. Note the specific requirement for dry DMSO-d6 to prevent water peak interference with the phenolic signal.

Spectral Assignment & Analysis

The 1H NMR spectrum of **5-Methyl-1H-indazol-4-ol** is characterized by four distinct zones: the exchangeable region, the pyrazole singlet, the benzenoid AB system, and the aliphatic methyl signal.

Predicted Chemical Shifts (DMSO-d6, 400+ MHz)

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The values below are derived from chemometric fragment analysis of 4-hydroxyindazoles and 5-methylindazoles.

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Assignment	Proton Type	Approx. Shift (δ ppm)	Multiplicity	Coupling (Hz)	Mechanistic Insight
NH	Indazole N-H (Pos 1)	12.6 – 13.0	Broad Singlet	-	Highly deshielded; confirms 1H-tautomer dominance in DMSO.
OH	Phenolic O-H (Pos 4)	9.5 – 10.0	Broad Singlet	-	H-bonded to DMSO; distinct from aliphatic alcohols (which appear ~4-5 ppm).
H3	Pyrazole CH	8.0 – 8.2	Singlet		Characteristic "Indazole Singlet." May show fine long-range coupling to H7.
H7	Aromatic (Pos 7)	6.9 – 7.1	Doublet (d)		Counter-intuitive: Typically H7 is deshielded (~7.6), but the para-OH group strongly shields this position.

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H6	Aromatic (Pos 6)	7.1 – 7.3	Doublet (d)		meta to OH, ortho to Me. Less affected by electronic shielding than H7.
Me	Methyl (Pos 5)	2.2 – 2.4	Singlet (s)	-	Diagnostic singlet. Integration must be exactly 3H relative to H3 (1H).

Detailed Structural Logic

The Aromatic AB System (H6 vs. H7)

In unsubstituted indazole, H7 (the proton adjacent to the nitrogen on the benzene ring) is typically the most deshielded aromatic signal (~7.7 ppm) due to the paramagnetic anisotropy of the N=N bond. However, in **5-Methyl-1H-indazol-4-ol**, the 4-hydroxyl group exerts a strong resonance donating effect (+M), which shields the ortho and para positions.

- H7 is para to the 4-OH group: This results in significant upfield shifting, potentially moving H7 upfield of H6.
- Validation: To definitively assign H6 vs H7, one cannot rely solely on chemical shift. NOE (Nuclear Overhauser Effect) is required (see Section 4).

The Tautomeric Equilibrium

Indazoles exist in equilibrium between 1H- and 2H- forms. In DMSO-d6, the 1H-tautomer is thermodynamically favored (~90%+).

- Observation: You will see the dominant set of signals listed above.

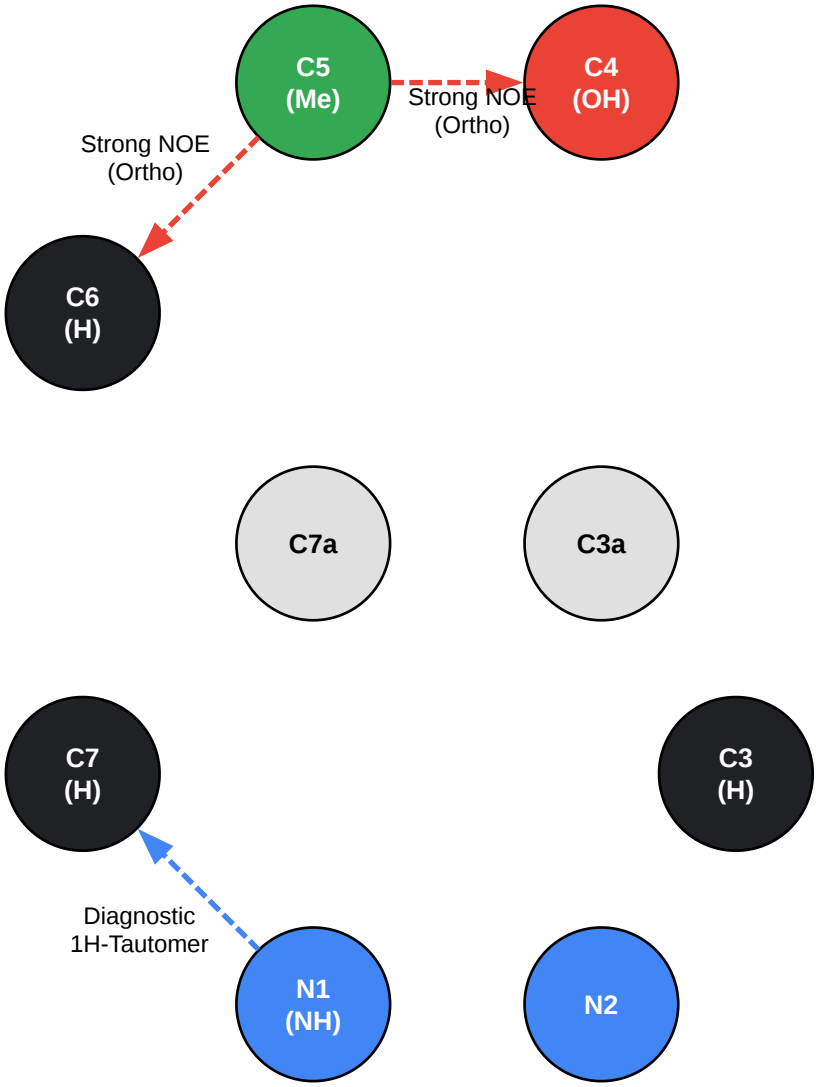
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- Artifacts: If the sample is concentrated or wet, you may see minor "shadow peaks" representing the 2H-tautomer or rapid exchange broadening of the H3 signal.

Advanced Validation: Regiochemistry & NOE

The primary risk in synthesizing this compound is the formation of the regioisomer 4-Methyl-1H-indazol-5-ol (swapped substituents). 1D NMR is often insufficient to distinguish these two isomers as their splitting patterns are identical.

The Self-Validating System: NOESY/ROESY To confirm the structure is 5-Methyl-4-ol (and not 4-Methyl-5-ol), you must observe specific spatial correlations.



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Figure 2: Key NOE (Nuclear Overhauser Effect) correlations. The correlation between the Methyl group (C5) and the aromatic proton H6 is the "fingerprint" of the substitution pattern.

Interpretation of Figure 2:

- Me (Pos 5)

  H6: Strong correlation. This proves the methyl group is adjacent to a proton.

- Me (Pos 5)

  OH (Pos 4): Strong correlation. This proves the methyl is adjacent to the hydroxyl.

- Negative Proof: If the structure were 4-Methyl-5-ol, the Methyl (at Pos 4) would show NOE to H3. In the correct structure (5-Methyl), the Methyl is too far from H3 to show a strong NOE.
  - Rule:No NOE between Me and H3 = Correct Regioisomer (5-Me).

Troubleshooting & Common Artifacts

Issue	Cause	Remediation
Broad/Missing OH or NH	"Wet" solvent or acidic impurities.	Use ampoule-sealed DMSO-d6. Add (trace) to slow exchange (caution: may shift peaks).
Double Peaks	Slow tautomer exchange or rotamers.	Run Variable Temperature (VT) NMR at 320K-340K. Coalescence confirms dynamic process; distinct peaks suggest impurities.
Water Peak Interference	in DMSO typically appears ~3.3 ppm.	If overlaps with signals (unlikely here), use water suppression pulse sequences (e.g., zgesgp).

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